

An In-Depth Technical Guide to 5-Chlorosaccharin for Scientific Professionals

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Compound of Interest

Compound Name: 5-Chlorosaccharin

CAS No.: 29083-16-7

Cat. No.: B1215115

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **5-Chlorosaccharin** (CAS No: 29083-16-7), a halogenated derivative of saccharin. This document delves into its chemical and physical properties, synthesis, analytical characterization, reactivity, and applications, with a particular focus on its relevance in medicinal chemistry and drug discovery.

Core Compound Identification and Properties

5-Chlorosaccharin, systematically named 5-chloro-1,1-dioxo-1,2-benzothiazol-3-one, is a sulfonamide and a member of the saccharin family of compounds. The introduction of a chlorine atom onto the aromatic ring at the 5-position significantly influences its electronic properties and potential reactivity compared to the parent saccharin molecule.

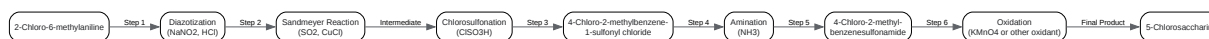
Property	Value	Source
CAS Number	29083-16-7	[1]
Molecular Formula	C ₇ H ₄ ClNO ₃ S	[2]
Molecular Weight	217.63 g/mol	[2]
IUPAC Name	5-chloro-1,1-dioxo-1,2-benzothiazol-3-one	[2]
Synonyms	5-Chloro-1,2-benzisothiazol-3(2H)-one 1,1-dioxide	[2]
Appearance	White to off-white crystalline powder	[3]
Density	1.679 g/cm ³	[1]

Synthesis and Purification

The synthesis of **5-Chlorosaccharin** can be approached through modifications of the classical Remsen-Fahlberg process for saccharin synthesis. A common strategy involves the use of a chlorinated toluene derivative as the starting material.

Synthetic Pathway Overview

A plausible synthetic route starts from 2-chloro-6-methylaniline, proceeding through diazotization, sulfonation, chlorosulfonation, amination, and finally, oxidation to yield the target molecule. This multi-step synthesis requires careful control of reaction conditions to ensure good yields and purity.



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Caption: A potential synthetic pathway for **5-Chlorosaccharin**.

Experimental Protocol: Synthesis from 4-Chloro-2-methylbenzenesulfonamide

This protocol outlines the final oxidation step, which is critical for the formation of the saccharin ring.

Materials:

- 4-Chloro-2-methylbenzenesulfonamide
- Potassium permanganate (KMnO_4)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Water

Procedure:

- Dissolve 4-Chloro-2-methylbenzenesulfonamide in an aqueous solution of sodium hydroxide.
- Slowly add a solution of potassium permanganate to the reaction mixture while maintaining the temperature between 40-50°C. The addition should be controlled to manage the exothermic reaction.
- After the addition is complete, continue stirring the mixture at the same temperature until the purple color of the permanganate disappears, indicating the completion of the oxidation.
- Cool the reaction mixture and filter to remove the manganese dioxide byproduct.
- Acidify the filtrate with hydrochloric acid to a pH of approximately 2. This will precipitate the **5-Chlorosaccharin**.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum.

Purification

Purification of the crude **5-Chlorosaccharin** is essential to remove unreacted starting materials and byproducts. Recrystallization is a common and effective method.

Protocol: Recrystallization

- Dissolve the crude **5-Chlorosaccharin** in a minimal amount of a suitable hot solvent, such as a mixture of ethanol and water or acetone.^[4]
- If the solution is colored, treat it with activated charcoal and filter while hot.
- Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Collect the purified crystals by filtration, wash with a small amount of cold solvent, and dry thoroughly.

Analytical Characterization

A combination of spectroscopic techniques is employed to confirm the identity and purity of **5-Chlorosaccharin**.

Technique	Expected Observations
^1H NMR	Aromatic protons will show characteristic splitting patterns and chemical shifts influenced by the electron-withdrawing sulfonyl group and the chlorine atom. The N-H proton will appear as a broad singlet.
^{13}C NMR	The spectrum will show distinct signals for the seven carbon atoms, with the carbonyl carbon appearing at a downfield chemical shift. The carbon atom attached to the chlorine will also be identifiable.
IR Spectroscopy	Characteristic absorption bands for the N-H bond (around 3300 cm^{-1}), the C=O group (around $1700\text{-}1750\text{ cm}^{-1}$), and the SO_2 group (asymmetric and symmetric stretches around 1350 cm^{-1} and 1150 cm^{-1} , respectively) will be present.
Mass Spectrometry	The molecular ion peak (M^+) should be observed at m/z corresponding to the molecular weight of 217.63. The isotopic pattern for the chlorine atom (^{35}Cl and ^{37}Cl in a roughly 3:1 ratio) will be a key diagnostic feature.

Note: Specific spectral data should be acquired and interpreted for each synthesized batch to confirm its structure.[\[5\]](#)[\[6\]](#)

Reactivity and Chemical Properties

The chemical behavior of **5-Chlorosaccharin** is dictated by its functional groups: the acidic N-H proton, the electrophilic carbonyl carbon, the sulfonyl group, and the chlorinated aromatic ring.

Acidity

Similar to saccharin, the proton on the nitrogen atom is acidic due to the strong electron-withdrawing nature of the adjacent carbonyl and sulfonyl groups. This allows for the formation of salts with bases.

Aromatic Ring Reactivity

The presence of the chlorine atom and the deactivating sulfonyl group makes the aromatic ring of **5-Chlorosaccharin** less susceptible to electrophilic aromatic substitution compared to benzene. However, the chlorine atom can potentially undergo nucleophilic aromatic substitution under specific conditions.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Applications in Drug Discovery and Development

Chlorinated organic compounds are prevalent in pharmaceuticals due to the ability of the chlorine atom to modulate a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.[\[1\]](#) **5-Chlorosaccharin** serves as a valuable building block and intermediate in the synthesis of more complex molecules with potential therapeutic applications.[\[10\]](#)[\[11\]](#)[\[12\]](#)

The saccharin scaffold itself is recognized as a "privileged" structure in medicinal chemistry, meaning it is a molecular framework that can bind to multiple biological targets. By functionalizing the 5-chloro position or using the intact **5-Chlorosaccharin** molecule as a starting point, medicinal chemists can explore a wide chemical space to develop novel drug candidates.[\[13\]](#)

Safety and Handling

5-Chlorosaccharin is classified as harmful if swallowed, and it can cause skin and eye irritation.[\[2\]](#) Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood to avoid inhalation of dust. For detailed safety information, consult the Safety Data Sheet (SDS).

Conclusion

5-Chlorosaccharin is a versatile chemical intermediate with significant potential in the field of drug discovery and organic synthesis. Its unique combination of a chlorinated aromatic ring and

the saccharin scaffold provides a platform for the development of novel bioactive compounds. A thorough understanding of its synthesis, characterization, and reactivity is crucial for its effective utilization in research and development.

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